

Personal protective equipment for handling 2-Ethyl-1-hexanethiol

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Compound of Interest

Compound Name: 2-Ethyl-1-hexanethiol

Cat. No.: B1584936

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Essential Safety and Handling Guide for 2-Ethyl-1-hexanethiol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Ethyl-1-hexanethiol**, a flammable and hazardous chemical. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Chemical Safety and Properties

2-Ethyl-1-hexanethiol is a flammable liquid and vapor that can cause skin and eye irritation and may lead to respiratory irritation.^{[1][2]} It is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2]}

Property	Value	Source
CAS Number	7341-17-5	[1]
Molecular Formula	C8H18S	[2]
Molecular Weight	146.30 g/mol	[2]
Appearance	Colorless to Almost colorless clear liquid	
Odor	Strong, unpleasant	[3]
Flash Point	60 °C (140 °F) - closed cup	
Density	0.843 g/mL at 25 °C	

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **2-Ethyl-1-hexanethiol**. The following table outlines the required equipment.

Body Part	Required PPE	Material/Standard
Hands	Chemical resistant gloves	Excellent Resistance: Butyl Rubber, Polyethylene/Ethylene Vinyl Alcohol, Viton. Good Resistance: Neoprene.[4]
Eyes/Face	Safety goggles and faceshield	ANSI Z87.1-compliant
Body	Chemical resistant clothing	Coverall, hooded two-piece chemical splash suit, or chemical resistant hood and apron.[5]
Respiratory	Air-purifying respirator	NIOSH-approved with appropriate cartridges (e.g., Type ABEK (EN14387) respirator filter) for organic vapors.[6][7] Required when working outside a fume hood or with poor ventilation.
Feet	Chemical resistant boots	Steel toe and shank.[5]

Operational Plan for Handling

A systematic approach to handling **2-Ethyl-1-hexanethiol** is crucial to minimize exposure and risk.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[6][8][9]
- Keep the container tightly closed.[6][8][9]

- Store away from incompatible materials such as oxidizing agents, bases, metals, and reducing agents.[6]

2. Handling:

- All handling of **2-Ethyl-1-hexanethiol** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][6]
- Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.[7]
- Ground and bond the container and receiving equipment to prevent static discharge.[3]
- Use only non-sparking tools.[3][6]
- Avoid breathing vapors or mist.[6]
- Prevent contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the handling area.[1]

3. Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water and mild soap.[1] Seek medical attention if irritation persists.
- In case of eye contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do so. Continue rinsing and seek medical advice.[1]
- In case of inhalation: Move the person to fresh air and keep them at rest in a comfortable breathing position.[1] If symptoms persist, obtain medical attention.[1]
- In case of ingestion: Rinse the mouth with water.[1] Do not induce vomiting.[1] Seek immediate medical attention.
- In case of a spill: Evacuate unnecessary personnel from the area.[1] Ensure adequate ventilation.[1] Wear appropriate PPE.[1] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[6]

Disposal Plan

Proper disposal of **2-Ethyl-1-hexanethiol** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

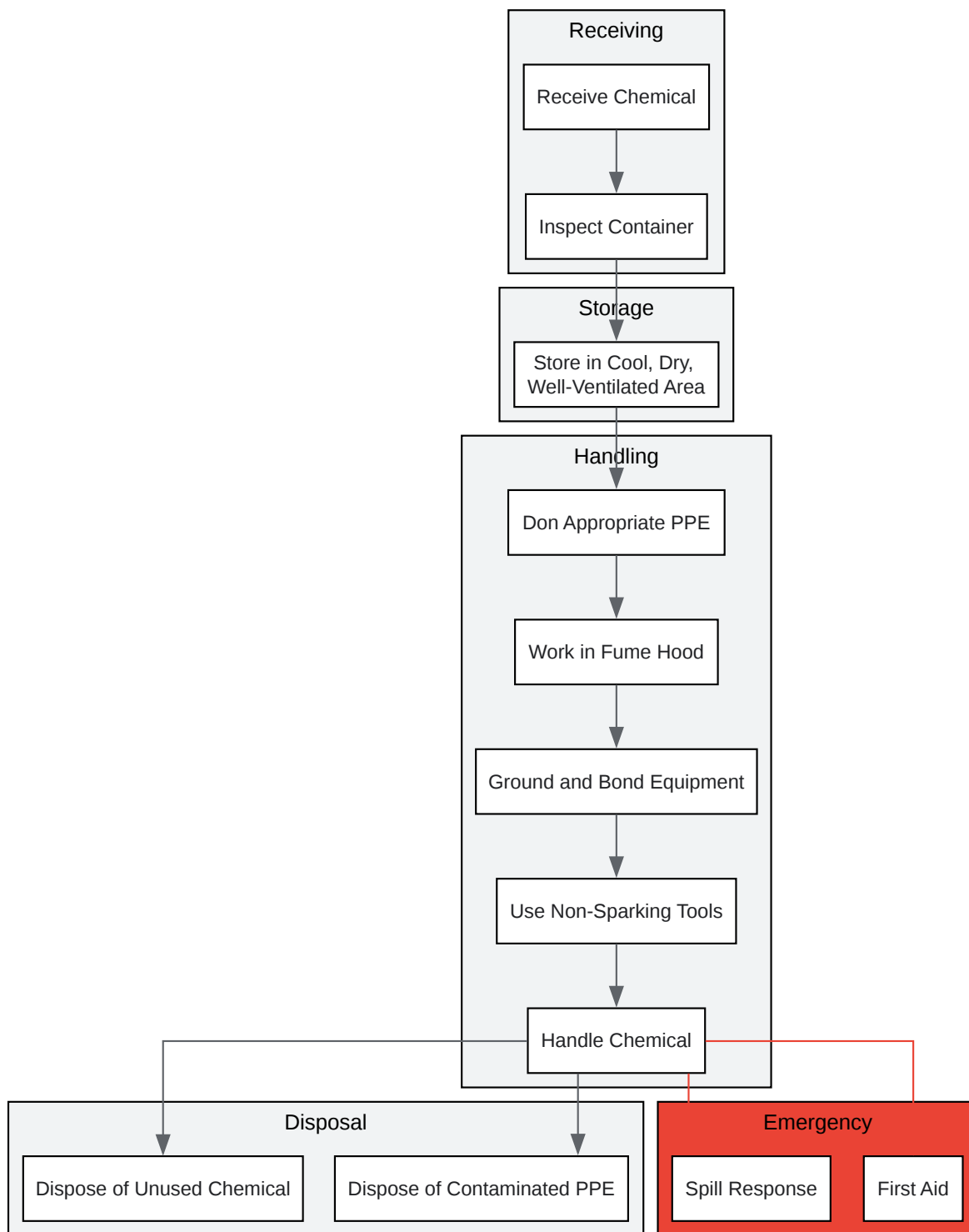
1. Waste Chemical Disposal:

- Dispose of **2-Ethyl-1-hexanethiol** through a licensed and approved waste disposal facility.
[6][9]
- Do not dispose of it down the drain or into the environment.[8][9]
- Follow all local, state, and federal regulations for hazardous waste disposal.

2. Contaminated PPE and Materials Disposal:

- All disposable PPE (gloves, coveralls, etc.) contaminated with **2-Ethyl-1-hexanethiol** should be collected in a designated, labeled, and sealed container.
- Contaminated absorbent materials from spills should also be placed in a sealed container for hazardous waste disposal.
- Dispose of contaminated materials through the same licensed hazardous waste disposal facility as the chemical itself.

Workflow for Handling 2-Ethyl-1-hexanethiol



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